

2-Amino-3-pentanone CAS number 343925-95-1 properties

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Compound of Interest

Compound Name: 2-Amino-3-pentanone

Cat. No.: B11762159

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2-Amino-3-pentanone: A Technical Overview

CAS Number: 343925-95-1

Molecular Formula: $C_5H_{11}NO$

Molecular Weight: 101.15 g/mol

This technical guide provides a comprehensive overview of the known properties, synthesis, and potential applications of **2-Amino-3-pentanone**, a bifunctional organic compound containing both an amino and a ketone group. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Physicochemical Properties

Currently, there is a notable absence of experimentally determined physical property data for **2-Amino-3-pentanone** in publicly accessible literature. While some computational predictions are available, they should be utilized with an understanding of their theoretical nature.

Table 1: Physicochemical Properties of **2-Amino-3-pentanone**

Property	Value	Source
Appearance	Colorless to pale yellow liquid or solid	[CymitQuimica]
Solubility	Soluble in water and various organic solvents	[CymitQuimica]
Boiling Point	144.7 ± 23.0 °C (Predicted)	[ChemicalBook]
Density	0.901 ± 0.06 g/cm ³ (Predicted)	[ChemicalBook]
Melting Point	Not available	-

Synthesis

A specific, detailed experimental protocol for the synthesis of **2-Amino-3-pentanone** is not readily available in the surveyed literature. However, a publication from 1984 in the Journal of Organic Chemistry is referenced as containing a relevant synthesis method. Researchers interested in the preparation of this compound are encouraged to consult this primary source for detailed procedural information.

General synthetic strategies for α -amino ketones often involve the amination of α -halo ketones or the oxidation of the corresponding amino alcohols. The bifunctional nature of **2-Amino-3-pentanone**, with both a nucleophilic amino group and an electrophilic carbonyl group, makes it a versatile synthon for the preparation of more complex molecules.

Reactivity and Potential Applications

The presence of both an amino and a ketone functional group imparts a rich reactivity profile to **2-Amino-3-pentanone**, making it a valuable intermediate in organic synthesis.^[1] The amino group can act as a nucleophile or a base, while the ketone carbonyl is susceptible to nucleophilic attack. This dual reactivity allows for its participation in a variety of chemical transformations, including:

- Nucleophilic additions to the carbonyl group.
- Condensation reactions, such as imine and enamine formation.

- As a building block for the synthesis of heterocyclic compounds.

Given its structural motifs, **2-Amino-3-pentanone** is considered a potentially useful intermediate in the production of pharmaceuticals and agrochemicals.[1] The broader class of aminoketones is known to exhibit a wide range of biological activities, and derivatives of this compound could be explored for various therapeutic applications.

Biological Activity

There is currently no specific information available in the public domain regarding the biological activity of **2-Amino-3-pentanone** or its involvement in any signaling pathways. The general class of aminoketones has been investigated for various pharmacological properties, but direct studies on this particular compound are lacking.

Due to the absence of experimental data on biological activity and signaling pathways, the mandatory visualization requirements of this guide cannot be fulfilled at this time. Further research is required to elucidate the biological role and potential therapeutic applications of **2-Amino-3-pentanone**.

Spectroscopic Data

No experimental spectroscopic data (NMR, IR, MS) for **2-Amino-3-pentanone** has been identified in the available literature. For researchers synthesizing this compound, standard analytical techniques will be necessary to confirm its identity and purity.

Conclusion

2-Amino-3-pentanone is a chemical compound with potential as a synthetic intermediate, particularly in the fields of medicinal and agricultural chemistry. However, a significant gap exists in the publicly available experimental data for its physicochemical properties, a detailed and validated synthesis protocol, and any biological or pharmacological characterization. The information presented in this guide is based on the limited data currently available and highlights the need for further research to fully understand and exploit the potential of this molecule. Researchers are advised to consult the primary literature, where available, and to perform thorough analytical characterization of any synthesized material.

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References

- 1. CAS 343925-95-1: 2-Amino-3-pentanone | CymitQuimica [cymitquimica.com]
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